

# Essential Safety and Handling of Enstilar® in a Research Environment

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## Compound of Interest

Compound Name: *Enstilar*

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling of pharmaceutical agents like **Enstilar®** (calcipotriene and betamethasone dipropionate) foam is paramount to ensure personal safety and maintain experimental integrity. This guide provides essential, immediate safety and logistical information for the operational use and disposal of **Enstilar®** in a laboratory setting.

## Hazard Identification and Personal Protective Equipment

**Enstilar®** is a topical foam formulation in a pressurized, flammable aerosol can.[1] The active pharmaceutical ingredients (APIs) are calcipotriene, a vitamin D analog, and betamethasone dipropionate, a potent corticosteroid.[2] Safety Data Sheets (SDS) for the individual APIs provide critical hazard information relevant to a laboratory setting.

Calcipotriene is classified as fatal if swallowed, fatal in contact with skin, and fatal if inhaled.[3][4][5] It is also known to cause damage to organs through prolonged or repeated exposure.[3][4] Betamethasone dipropionate is suspected of damaging an unborn child and may cause damage to organs through prolonged or repeated exposure.[6][7][8] Given these hazards, stringent adherence to personal protective equipment (PPE) protocols is mandatory.

Hazard	Personal Protective Equipment (PPE)
Dermal Contact	Nitrile gloves (double-gloving is recommended for extended handling).[9][10] Disposable lab coat.[11][12]
Inhalation	Use in a well-ventilated area or a chemical fume hood, especially when generating aerosols or handling outside the canister.[10][13]
Eye Contact	ANSI Z87.1-compliant safety glasses with side shields.[9] If a splash hazard exists, chemical splash goggles should be worn.[9][12]
Flammability	Keep away from open flames, sparks, and hot surfaces.[1][14] Use a flame-resistant lab coat when handling larger quantities.[14]
Reproductive Hazard	Personnel who are pregnant or planning to become pregnant should be fully informed of the reproductive hazards associated with betamethasone dipropionate.[6][7]

## Standard Operating Procedure for Handling Enstilar®

A systematic approach to handling **Enstilar®** minimizes the risk of exposure and ensures a safe laboratory environment.

### 1. Preparation and Precautionary Measures:

- Before handling, review the Safety Data Sheets for calcipotriene and betamethasone dipropionate.[15]
- Ensure a designated, well-ventilated area, preferably a chemical fume hood, is available for all manipulations.[10][14]
- Verify that all necessary PPE is readily available and in good condition.[16]

- Locate the nearest safety shower, eyewash station, and fire extinguisher.[14]

## 2. Handling and Application:

- Don the appropriate PPE: lab coat, safety glasses, and nitrile gloves.[9][17]
- Before initial use, shake the **Enstilar**® can for a few seconds.[1]
- When dispensing, hold the can at least 3 cm from the target surface.[1] The can may be held in any orientation except horizontally.[2]
- To avoid unintended aerosolization in the lab, it is advisable to spray the foam into a secondary container (e.g., a weigh boat or petri dish) within a fume hood.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1]

## 3. Post-Handling and Decontamination:

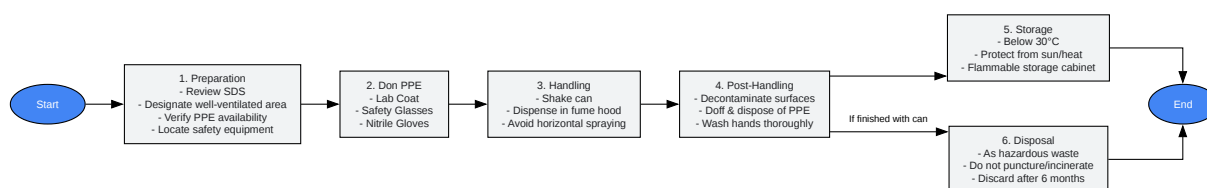
- Decontaminate all surfaces that may have come into contact with **Enstilar**® foam.
- Remove and dispose of gloves and any other disposable PPE in the appropriate laboratory waste stream.
- Contaminated reusable lab coats should be professionally laundered. Do not take them home.[3]

## 4. Storage and Disposal Plan:

- Store **Enstilar**® cans at a controlled room temperature, below 30°C (86°F), in a well-ventilated area.[1][18]
- Protect the pressurized container from sunlight and do not expose it to temperatures exceeding 50°C (122°F), as it may burst.[1]
- The propellants in **Enstilar**® are flammable; therefore, store it away from heat, sparks, and open flames.[14][19][20]

- Any unused or expired **Enstilar**® must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[1] Do not puncture or incinerate the can.[1]
- Opened cans should be discarded after 6 months.[1]

Below is a diagram illustrating the logical workflow for the safe handling of **Enstilar**® in a laboratory setting.



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Caption: Workflow for Safe Handling of **Enstilar**® in a Laboratory.

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